

# ADCY5 Expression Patterns in Human Cardiac Tissue: A Technical Guide

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## Compound of Interest

Compound Name: ADCY5 Human Pre-designed  
siRNA Set A

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## Introduction

Adenylyl Cyclase Type 5 (ADCY5) is a critical enzyme in cardiac physiology, catalyzing the conversion of ATP to cyclic AMP (cAMP), a key second messenger in intracellular signaling.[1][2][3] As one of the two major adenylyl cyclase isoforms expressed in the adult mammalian heart, alongside ADCY6, ADCY5 plays a pivotal role in the regulation of heart rate, contractility, and the heart's response to stress.[4][5][6] Its expression and activity are dynamically regulated during cardiac development and in various pathological conditions, including heart failure and pressure-overload hypertrophy.[4][5] Dysregulation of ADCY5 has been implicated in cardiac disease, making it a significant target for investigation in drug development.[4][7][8] This technical guide provides an in-depth overview of ADCY5 expression patterns in human cardiac tissue, detailed experimental protocols for its study, and visualization of its signaling pathways.

## Quantitative Data on ADCY5 Expression

Quantitative data on ADCY5 expression in human cardiac tissue is crucial for understanding its physiological and pathological roles. While detailed protein abundance across all specific cardiac regions is an ongoing area of research, existing data from transcriptomics and proteomics provide valuable insights.

Table 1: ADCY5 mRNA Expression in Human Cardiac and Related Tissues

Tissue	Normalized TPM (nTPM)	Data Source
Heart muscle	46.5	The Human Protein Atlas[9]
Right auricle of heart	High expression	Bgee[7]
Left ventricle	High expression	Bgee[7]
Apex of heart	High expression	Bgee[7]
Cardiac muscle tissue of right atrium	High expression	Bgee[7]

TPM (Transcripts Per Million) is a normalized measure of gene expression.

Table 2: ADCY5 Protein Abundance

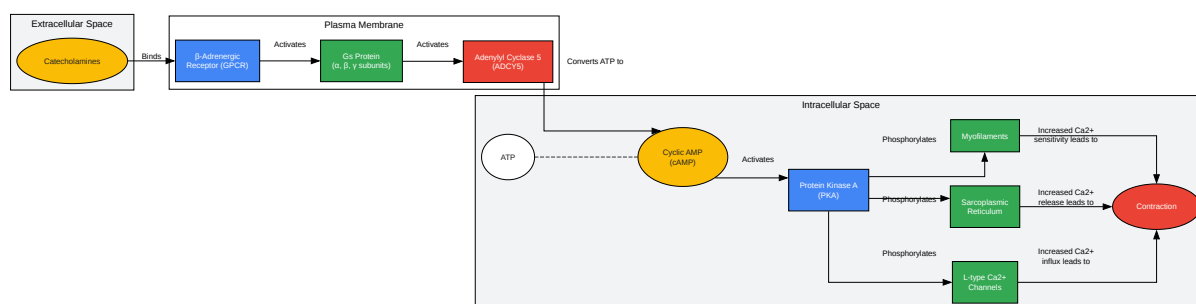
Tissue/Cell Type	Abundance (ppm)	Data Source
Whole organism (H. sapiens)	0.23 ppm	PaxDb[10]
Cardiomyocytes	Present	Various[7][11][12]
Cardiac Fibroblasts	Detected	Various[4]

ppm (parts per million) indicates the fraction of the protein in the total proteome.

Note: The Human Protein Atlas currently states that an estimation of protein expression in the heart muscle could not be performed due to inconclusive results.[9][13] However, multiple studies confirm its presence and functional importance in cardiomyocytes.[7][11][12]

## ADCY5 Signaling Pathway in Cardiomyocytes

ADCY5 is a key component of the  $\beta$ -adrenergic signaling pathway, which is fundamental to the "fight or flight" response in the heart.



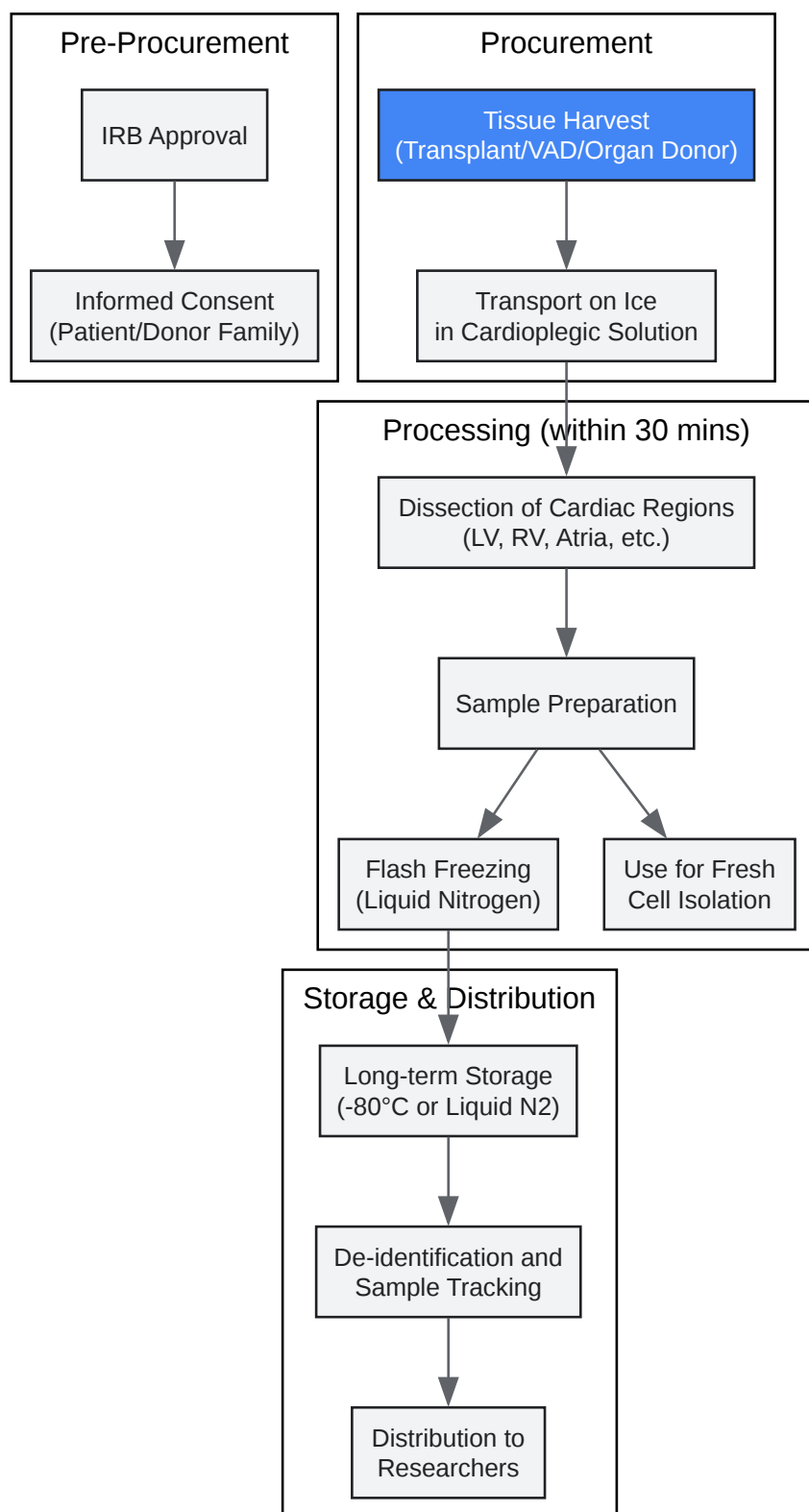
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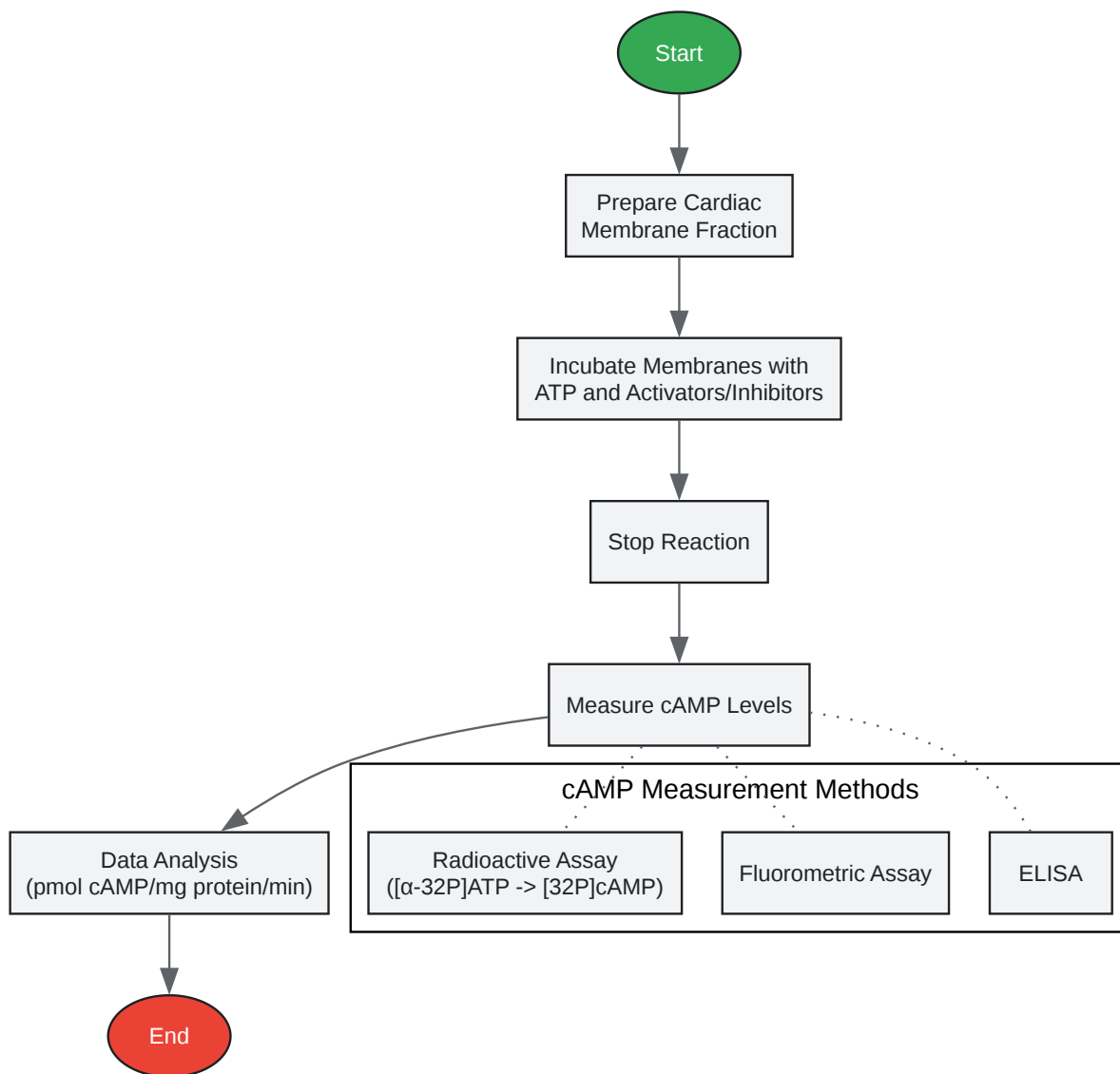
Caption: The ADCY5 signaling cascade in cardiomyocytes.

## Experimental Protocols

### Human Cardiac Tissue Procurement

The acquisition of high-quality human cardiac tissue is paramount for reliable experimental outcomes.





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